

Skepinone-L TNF-alpha inhibition IC50

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Compound Focus: Skepinone-L

CAS No.: 1221485-83-1

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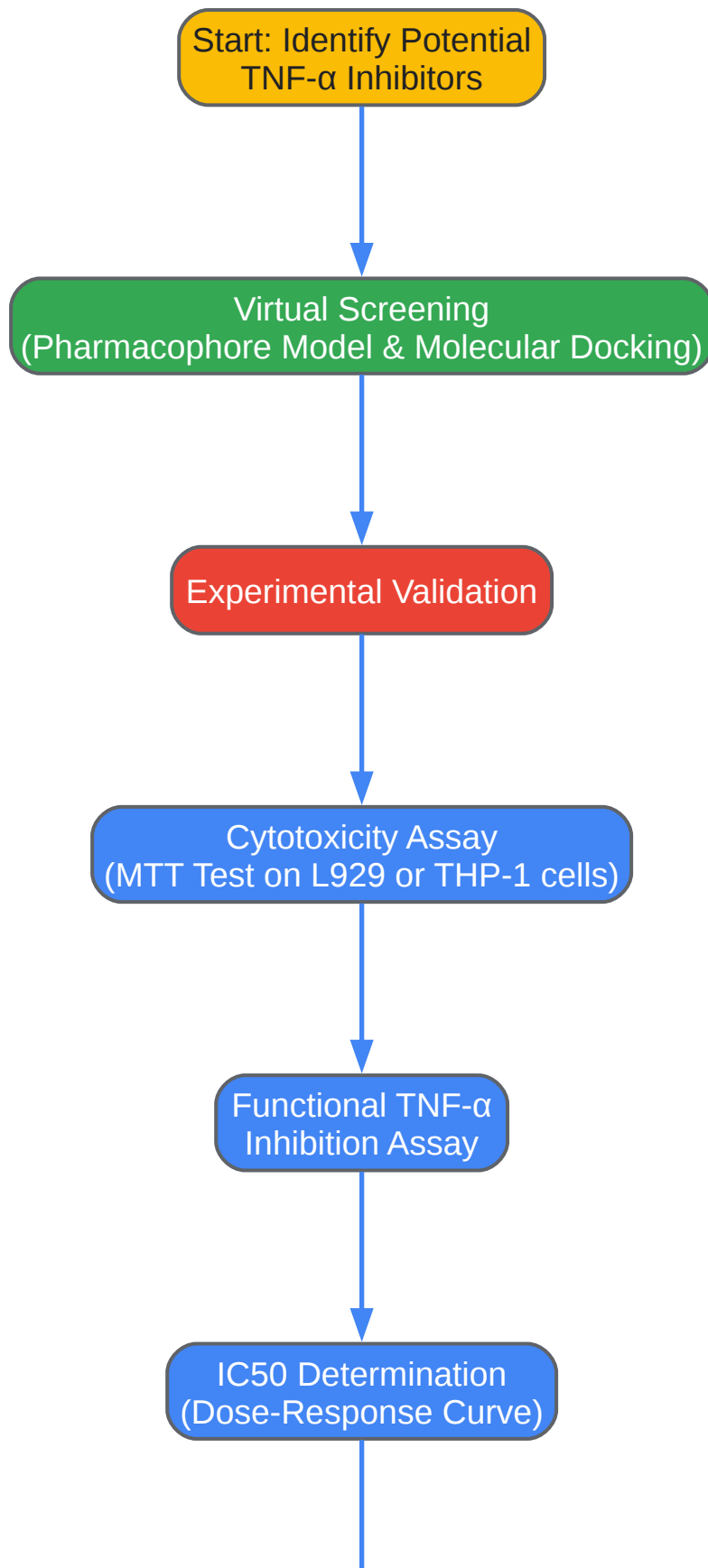
How to Approach the Missing Data

The absence of a specific **Skepinone-L** IC50 value in the literature indicates this may be an unpublished or proprietary finding. Your next steps could include:

- **Consult Specialized Databases:** Search patent literature or commercial chemical supplier databases (e.g., Santa Cruz Biotechnology, MedChemExpress) which sometimes contain proprietary biological activity data [1].
- **Experimental Determination:** If **Skepinone-L** is available, you can determine the IC50 value yourself using the validated experimental protocols below.

Experimental Framework for TNF- α Inhibition

The core methodology for determining small molecule TNF- α inhibition involves a combination of computational prediction and experimental validation [2]. The workflow integrates several key stages, as shown in the following diagram:





Mechanism of Action Studies

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Experimental workflow for identifying and validating TNF- α inhibitors.

Key Experimental Protocols

1. In Vitro TNF- α Inhibition Assay (L929 Cell-Based Bioassay)

This method measures the ability of a compound to protect cells from TNF- α -induced cytotoxicity [3].

- **Cell Line:** Mouse fibroblast L929 cells (ATCC CCL-1) [3].
- **Principle:** TNF- α is cytotoxic to L929 cells in the presence of the transcription inhibitor actinomycin D. A protective inhibitor reduces cell death [3].
- **Procedure:**
 - Seed L929 cells in a 96-well plate and incubate overnight.
 - Pre-incubate with various concentrations of **Skepinone-L**.
 - Add human TNF- α (e.g., WHO International Standard) and actinomycin D.
 - Incubate for 18-24 hours, then assess cell viability using MTT or similar assay.
 - Include controls: cell-only (max viability), TNF- α only (min viability), and a reference inhibitor (e.g., SPD304 or an anti-TNF- α antibody) [3] [2].

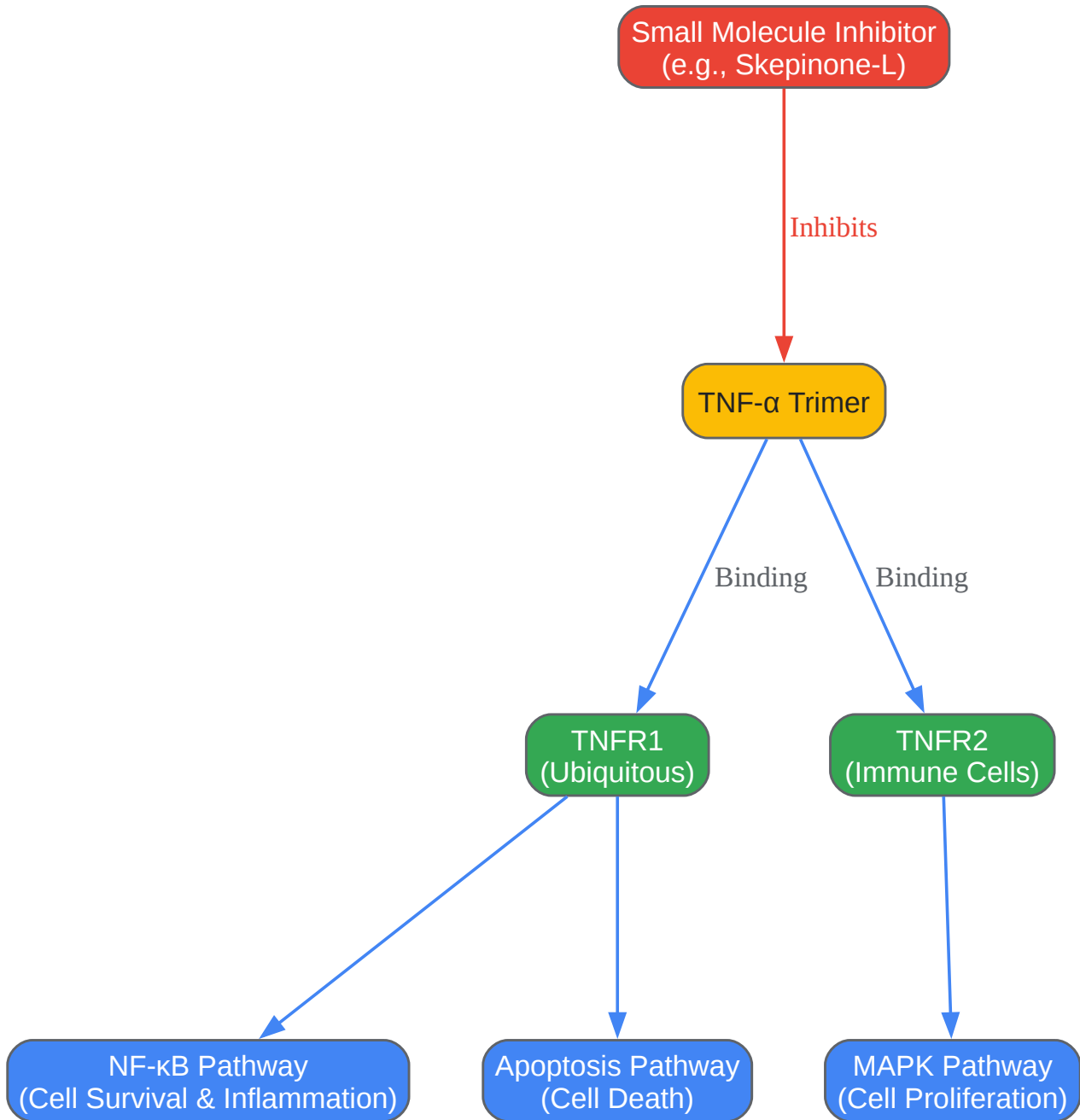
2. IC50 Calculation and Data Analysis

The IC50 represents the compound concentration that confers 50% protection against TNF- α -induced cytotoxicity.

- **Model:** Fit the dose-response data to a **four-parameter logistic (4PL) model** to determine the IC50 value [4].
- **Equation:** $Y = \text{Min} + (\text{Max} - \text{Min}) / (1 + (X/\text{IC50})^{\text{HillCoefficient}})$ where Y is the response (cell viability) and X is the inhibitor concentration [4].
- **Software:** Use specialized tools like the AAT Bioquest IC50 calculator for accurate curve fitting [4].

Molecular Mechanisms of TNF- α Inhibition

Small molecule inhibitors like **Skepinone-L** typically function by directly binding to TNF- α , preventing its interaction with receptors, unlike larger biological drugs. The following diagram illustrates the key pathways involved.



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Mechanism of small molecule inhibition of TNF- α signaling.

Comparison of TNF- α Inhibitor Classes

The table below contrasts the different classes of TNF- α inhibitors, highlighting the position of small molecules like **Skepinone-L**.

Inhibitor Class	Examples	Mechanism of Action	Key Characteristics
Monoclonal Antibodies	Infliximab, Adalimumab [3]	Bind with high specificity to soluble and transmembrane TNF- α [3].	High molecular weight; injection only; risk of immunogenic side effects [3].
Soluble Receptor Fusion	Etanercept [3]	Acts as a "decoy receptor" for TNF- α [3].	
Peptide-Based	OB1, OB2 [3]	Mimic receptor interfaces to block TNF- α binding [3].	Lower cost than mAbs; target specificity can be an issue [3].
Small Molecules	Skepinone-L , SPD304 [2]	Binds at the dimer interface of TNF- α , promoting dissociation and stabilizing the inactive form [2].	Potential for oral bioavailability ; generally lower molecular weight [2].

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References

- α TNF | CAS 1049741-03-8 | SCBT - Santa Cruz Biotechnology Inhibitor [scbt.com]
- Identification of potential TNF- α inhibitors: from in silico to in ... [pmc.ncbi.nlm.nih.gov]

3. Peptide-Based Regulation of TNF- α -Mediated Cytotoxicity [pmc.ncbi.nlm.nih.gov]

4. Calculator | AAT Bioquest IC 50 [aatbio.com]

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